

Thermodynamic properties of 2,2-Dimethylheptane

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Compound of Interest

Compound Name: 2,2-Dimethylheptane

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An In-depth Technical Guide to the Thermodynamic Properties of **2,2-Dimethylheptane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,2-Dimethylheptane is a branched-chain alkane with the chemical formula C_9H_{20} .^{[1][2]} As an isomer of nonane, its physical and chemical characteristics, including its thermodynamic properties, are of significant interest in various fields, from fundamental chemical thermodynamics to applications in fuel development and as a reference compound in analytical chemistry. Understanding these properties is crucial for process design, reaction modeling, and safety assessments. This guide provides a consolidated overview of the key thermodynamic data for **2,2-Dimethylheptane**, details the experimental protocols used for their determination, and illustrates the logical framework of thermodynamics and experimental procedures.

Quantitative Thermodynamic Data

The thermodynamic properties of **2,2-Dimethylheptane** have been determined through various experimental and computational methods. The following tables summarize the most critical data points available from publicly accessible, peer-reviewed sources.

Table 1: Phase Transition and Critical Properties

Property	Value	Units	Source(s)
Molecular Weight	128.255	g/mol	[1] [2]
Normal Boiling Point	132.7 °C (405.85 K)	°C (K)	[3]
Melting Point	-113 °C (160.15 K)	°C (K)	[4]
Critical Temperature	295 °C (568.15 K)	°C (K)	[4]
Critical Pressure	20.6	atm	[4]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	42.1	kJ/mol	[5]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	9.58	kJ/mol	[5]

Table 2: Standard State Thermodynamic Properties (at 298.15 K and 1 bar)

Property	Phase	Value	Units	Source(s)
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	Liquid	-288.2	kJ/mol	[6]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	Gas	-245.36	kJ/mol	[6]
Standard Enthalpy of Combustion ($\Delta_c H^\circ$)	Liquid	-6131.1	kJ/mol	[7]
Ideal Gas Heat Capacity ($C_{p,\text{gas}}$)	Gas	188.7	J/mol·K	[5]

Table 3: Vapor Pressure Data

The vapor pressure of **2,2-Dimethylheptane** is a critical property for understanding its volatility. The following data points illustrate the relationship between temperature and vapor pressure.

Temperature (°C)	Pressure (kPa)	Source(s)
-58	0.001	[8]
-39	0.01	[8]
-15	0.1	[8]
18	1	[8]
63.6	10	[8]
132.3	100	[8]

Note: Some values in the table are extrapolated and should be treated with caution.[8]

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise and well-established experimental techniques. The primary methods for measuring heats of combustion and heat capacities are bomb calorimetry and adiabatic calorimetry, respectively.

Protocol 1: Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter, which measures the heat released from a combustion reaction at constant volume.[9]

Objective: To measure the change in internal energy (ΔU) for the combustion of **2,2-Dimethylheptane**, from which the enthalpy of combustion (ΔH) can be calculated.

Methodology:

- Calibration: The heat capacity (C_v) of the calorimeter system (bomb, water, bucket, stirrer, etc.) must first be determined.[10] This is achieved by combusting a known mass of a standard substance with a certified heat of combustion, typically benzoic acid.[11]

- **Sample Preparation:** A precise mass (typically 0.5 - 1.0 g) of high-purity **2,2-Dimethylheptane** is placed in a crucible within the calorimeter's pressure vessel, or "bomb".
[12] A fuse wire of known length and mass is positioned to make contact with the sample.[12]
- **Assembly and Pressurization:** A small, known volume of distilled water is added to the bomb to saturate the internal atmosphere, ensuring that any water formed during combustion is in the liquid state. The bomb is then sealed and pressurized with pure oxygen to approximately 30 atm.[13]
- **Calorimeter Setup:** The sealed bomb is submerged in a precise volume of water in the calorimeter bucket.[12][13] The entire assembly is placed within an insulating jacket to minimize heat exchange with the surroundings.[10] For adiabatic systems, the jacket temperature is actively controlled to match the bucket temperature throughout the experiment.[13]
- **Combustion and Data Acquisition:** The initial temperature of the water is recorded for several minutes to establish a baseline. The sample is then ignited by passing an electric current through the fuse wire.[13] The temperature of the water in the bucket is recorded at regular intervals (e.g., every 30 seconds) until a maximum temperature is reached and begins to cool.[12][13]
- **Analysis and Corrections:**
 - The raw temperature change (ΔT) is corrected for any heat exchange and the heat released by the ignition wire.
 - The heat released by the combustion (Q_{reaction}) is calculated using the calorimeter's heat capacity and the corrected ΔT .
 - Corrections are also applied for the formation of nitric acid and sulfuric acid (if sulfur is present), which are side reactions unique to the bomb process.[10]
 - The constant volume heat of combustion (ΔU) is calculated from Q_{reaction} and the mass of the sample. The standard enthalpy of combustion (ΔH) is then derived using the relation $\Delta H = \Delta U + \Delta(PV) = \Delta U + \Delta n_{\text{gas}}(RT)$, where Δn_{gas} is the change in the number of moles of gas in the balanced combustion equation.[12]

Protocol 2: Determination of Heat Capacity via Adiabatic Calorimetry

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of a substance by minimizing heat exchange between the calorimeter and its surroundings.^{[14][15]}

Objective: To measure the heat capacity (C_p) of liquid **2,2-Dimethylheptane** as a function of temperature.

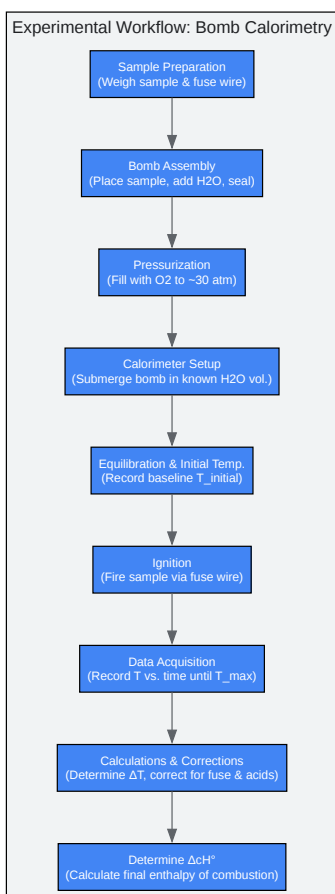
Methodology:

- Apparatus: The core of the apparatus is a sample cell (container) of known heat capacity, equipped with a precision thermometer (e.g., platinum resistance thermometer) and an electric heater.^[16] This cell is surrounded by one or more adiabatic shields.^{[16][17]} Thermocouples are placed between the cell and the shields to detect any temperature difference.
- Sample Loading: A known mass of degassed, high-purity **2,2-Dimethylheptane** is loaded into the sample cell.
- Measurement Principle: The principle of operation is to introduce a precisely measured quantity of electrical energy (heat, Q) to the sample cell and measure the resulting temperature increase (ΔT).^[14]
- Experimental Procedure:
 - The system is brought to the desired starting temperature.
 - During the experiment, the temperatures of the adiabatic shields are automatically and continuously adjusted to match the temperature of the sample cell.^{[16][18]} This creates a zero temperature gradient, effectively eliminating heat loss to the surroundings.^[14]
 - A stable initial temperature (T_{initial}) is recorded.
 - A known amount of electrical energy (Q) is supplied to the heater over a defined period, causing the temperature of the sample and cell to rise.

- After the heating period, the system is allowed to equilibrate, and a stable final temperature (T_{final}) is recorded.
 - Calculation:
 - The total heat capacity of the cell and sample (C_{total}) is calculated as $C_{\text{total}} = Q / (T_{\text{final}} - T_{\text{initial}})$.
 - The heat capacity of the sample (C_{sample}) is found by subtracting the previously determined heat capacity of the empty cell (C_{cell}) from the total heat capacity: $C_{\text{sample}} = C_{\text{total}} - C_{\text{cell}}$.
 - The molar heat capacity (C_p) is then calculated by dividing C_{sample} by the number of moles of the substance.
 - This process is repeated over a range of temperatures to map out the heat capacity curve.
- [17]

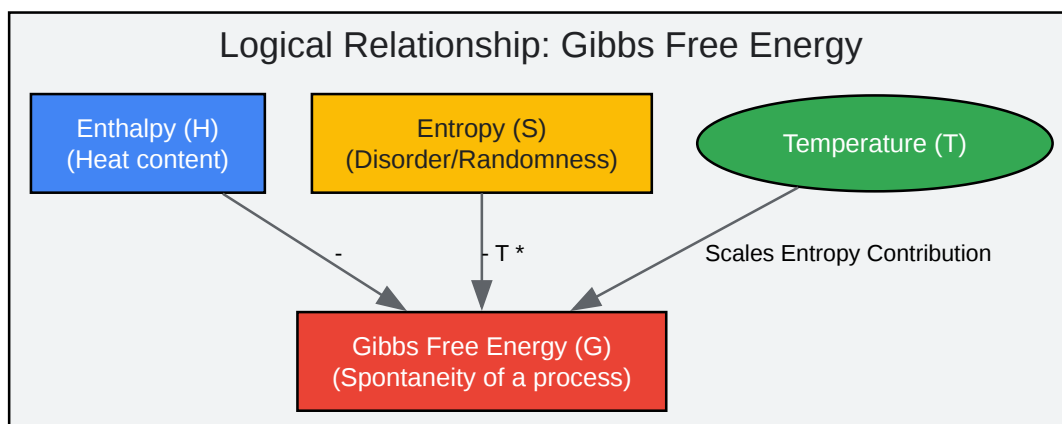
Visualizations

As a simple alkane, **2,2-Dimethylheptane** is not involved in biological signaling pathways. The following diagrams illustrate a key experimental workflow and a fundamental logical relationship in thermodynamics.



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Caption: Workflow for determining the enthalpy of combustion using a bomb calorimeter.



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Caption: The relationship between Gibbs Free Energy, Enthalpy, and Entropy.

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